

Technical Guide: Safety and Handling of 4,6-Difluoropyridin-3-ol

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Compound of Interest

Compound Name: 4,6-Difluoropyridin-3-ol

Cat. No.: B596940

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes only and should not be considered a substitute for a comprehensive Safety Data Sheet (SDS). While compiled with diligence, the information herein is based on publicly available data which is limited. Users should always consult the official SDS provided by the supplier before handling this chemical and adhere to all institutional and regulatory safety protocols.

Introduction

4,6-Difluoropyridin-3-ol is a fluorinated pyridine derivative with potential applications in medicinal chemistry and organic synthesis. Its structural features, including the pyridine core, hydroxyl group, and fluorine substituents, make it a valuable building block for the development of novel compounds. This guide provides a summary of the known safety and handling information for **4,6-Difluoropyridin-3-ol** to promote its safe use in a laboratory setting.

Hazard Identification and Classification

Based on available information, **4,6-Difluoropyridin-3-ol** is classified as a hazardous substance. The following summarizes its known hazard classifications.

GHS Pictograms:

-  alt text

(GHS07)

Signal Word:Warning

Hazard Statements:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.

Precautionary Statements:

- P264: Wash skin thoroughly after handling.
- P280: Wear protective gloves/ protective clothing/ eye protection/ face protection.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P313: Get medical advice/ attention.
- P337: If eye irritation persists:
- P338: Remove contact lenses, if present and easy to do. Continue rinsing.

Physical and Chemical Properties

A summary of the known physical and chemical properties of **4,6-Difluoropyridin-3-ol** is provided in the table below. Data for some properties are not available and are indicated as such.

Property	Value
CAS Number	1227597-52-5[1]
Molecular Formula	C5H3F2NO[1]
Molecular Weight	131.08 g/mol
Physical Form	Liquid
Purity	95%
IUPAC Name	4,6-difluoro-3-pyridinol
InChI Key	AWZXKMWNYBJVLA-UHFFFAOYSA-N
Storage Temperature	Refrigerator

Experimental Protocols: Safe Handling and Storage

Due to the limited availability of specific experimental protocols for **4,6-Difluoropyridin-3-ol**, the following are general best practices for handling chemicals with similar hazard profiles.

4.1. Personal Protective Equipment (PPE)

- **Eye Protection:** Chemical safety goggles or a face shield are mandatory to prevent eye contact.
- **Skin Protection:** Wear chemical-resistant gloves (e.g., nitrile) and a lab coat. Change gloves immediately if contaminated.
- **Respiratory Protection:** Use in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of vapors.

4.2. Engineering Controls

- All work with **4,6-Difluoropyridin-3-ol** should be conducted in a properly functioning chemical fume hood to minimize inhalation exposure.
- An emergency eyewash station and safety shower should be readily accessible.

4.3. Handling Procedures

- Avoid direct contact with skin, eyes, and clothing.
- Do not breathe vapors or mists.
- Wash hands thoroughly after handling.
- Keep containers tightly closed when not in use.

4.4. Storage

- Store in a refrigerator as recommended.
- Keep in a tightly sealed, properly labeled container.
- Store away from incompatible materials. While specific incompatibility data is not available for this compound, as a general precaution for related compounds, avoid strong oxidizing agents, strong acids, and strong bases.^[2]

First Aid Measures

In case of exposure, follow these first aid guidelines and seek immediate medical attention.

- If Swallowed: Rinse mouth. Do NOT induce vomiting. Call a poison center or doctor if you feel unwell.
- If on Skin: Remove contaminated clothing. Wash skin with plenty of soap and water. If skin irritation occurs, get medical advice/attention.
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
- If Inhaled: Move person into fresh air and keep comfortable for breathing. Call a poison center or doctor if you feel unwell.

Spills and Disposal

6.1. Spill Response

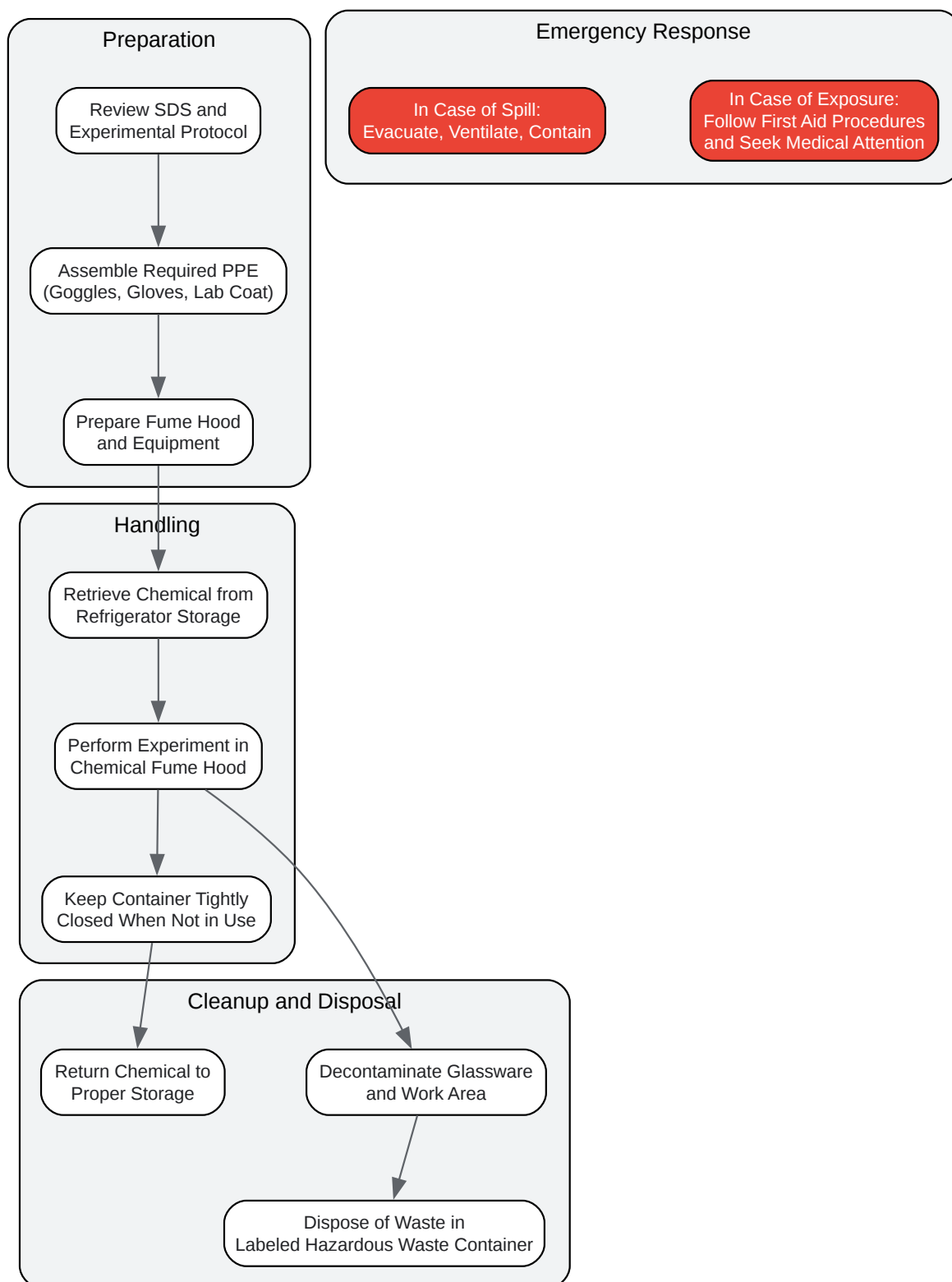
- Evacuate the area and ensure adequate ventilation.
- Wear appropriate PPE as described in Section 4.1.
- Absorb the spill with an inert, non-combustible material (e.g., vermiculite, sand).
- Collect the absorbed material into a sealed, labeled container for hazardous waste disposal.

6.2. Waste Disposal

- Dispose of waste in accordance with all local, regional, and national regulations for hazardous chemical waste.
- Do not dispose of down the drain or into the environment.

Logical Workflow for Handling Hazardous Chemicals

The following diagram illustrates a general workflow for the safe handling of a laboratory chemical like **4,6-Difluoropyridin-3-ol**.



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Caption: General workflow for safe laboratory chemical handling.

Conclusion

4,6-Difluoropyridin-3-ol is a hazardous chemical that requires careful handling to mitigate risks. While a complete safety profile is not publicly available, the existing data indicates that it is harmful if swallowed and can cause skin and serious eye irritation. Adherence to standard laboratory safety protocols, including the use of appropriate personal protective equipment and engineering controls, is essential for its safe use. Researchers should exercise caution and always refer to the supplier's safety data sheet for the most current and comprehensive information.

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References

- 1. 4,6-DIFLUOROPYRIDIN-3-OL – porphyrin-systems [porphyrin-systems.com]
- 2. fishersci.com [fishersci.com]
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